

Personal protective equipment for handling CC-401 dihydrochloride

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Compound of Interest

Compound Name: CC-401 dihydrochloride

Cat. No.: B1150315

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Essential Safety and Handling Guide for CC-401 Dihydrochloride

This guide provides critical safety, handling, and disposal information for **CC-401 dihydrochloride**, a potent c-Jun N-terminal kinase (JNK) inhibitor. Adherence to these protocols is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

To ensure the safe handling of **CC-401 dihydrochloride** in both solid and solution forms, the following personal protective equipment is mandatory. All PPE should be inspected before use and removed carefully to avoid contamination.

PPE Category	Solid Form (Powder)	Solution Form (e.g., in DMSO)
Hand Protection	Chemical-resistant gloves (e.g., nitrile)[1][2]	Chemical-resistant gloves (e.g., nitrile)[1][2]
Eye Protection	Safety glasses with side shields or chemical safety goggles[1][2]	Safety glasses with side shields or chemical safety goggles[1][2]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood) to avoid dust formation. If ventilation is inadequate, wear a NIOSH-approved respirator.[2]	Work in a chemical fume hood. [1]
Skin and Body Protection	A buttoned lab coat must be worn to protect skin and personal clothing.[1][2]	A buttoned lab coat must be worn to protect skin and personal clothing.[1][2]

Operational Plan: Handling and Storage

General Handling:

- Avoid all direct contact with the skin, eyes, and clothing.[1][2]
- Do not inhale dust or aerosols.[1][2]
- Wash hands thoroughly after handling.[1][2]
- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.[1]

Storage:

- Keep the container tightly sealed.[1][2]
- Store at -20°C, protected from light and heat.[1][3][4]

- Stock solutions in DMSO are stable for up to one month at -20°C or up to six months at -80°C.[\[1\]](#)
- Aqueous solutions should be prepared fresh and are not recommended for storage beyond one day.[\[1\]](#)

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CC-401 dihydrochloride** in DMSO.

- Preparation: In a chemical fume hood, assemble all necessary materials: **CC-401 dihydrochloride** solid, anhydrous DMSO, a sterile vial, and a vortex mixer.
- Weighing: Accurately weigh 4.61 mg of **CC-401 dihydrochloride** (Molecular Weight: 461.39 g/mol).[\[3\]](#)
- Transfer: Carefully transfer the weighed solid to the sterile vial, ensuring no material is lost.
- Dissolving: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Vortex the mixture until the solid is completely dissolved.[\[1\]](#)
- Storage: Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles and store at -20°C or -80°C as recommended.[\[1\]](#)

Spill and Emergency Procedures

Spill Response:

- Evacuate: In case of a spill, immediately evacuate the area.[\[1\]](#)
- Protection: Wear full PPE as detailed in the table above.
- Containment:
 - For solid spills, carefully sweep up the material to avoid creating dust.[\[1\]](#)[\[2\]](#)

- For liquid spills, cover with an inert absorbent material.[[1](#)]
- Collection: Place all contaminated materials in a sealed, labeled container for disposal.[[1](#)][[2](#)]
- Decontamination: Clean the spill area with an appropriate solvent (e.g., ethanol) followed by a thorough wash with soap and water.[[1](#)]

First Aid:

- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[[1](#)][[2](#)]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, holding the eyelids apart.[[1](#)][[2](#)]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[[1](#)][[2](#)]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[[1](#)][[2](#)]
- In all cases of exposure, seek immediate medical attention.[[1](#)][[2](#)]

Disposal Plan

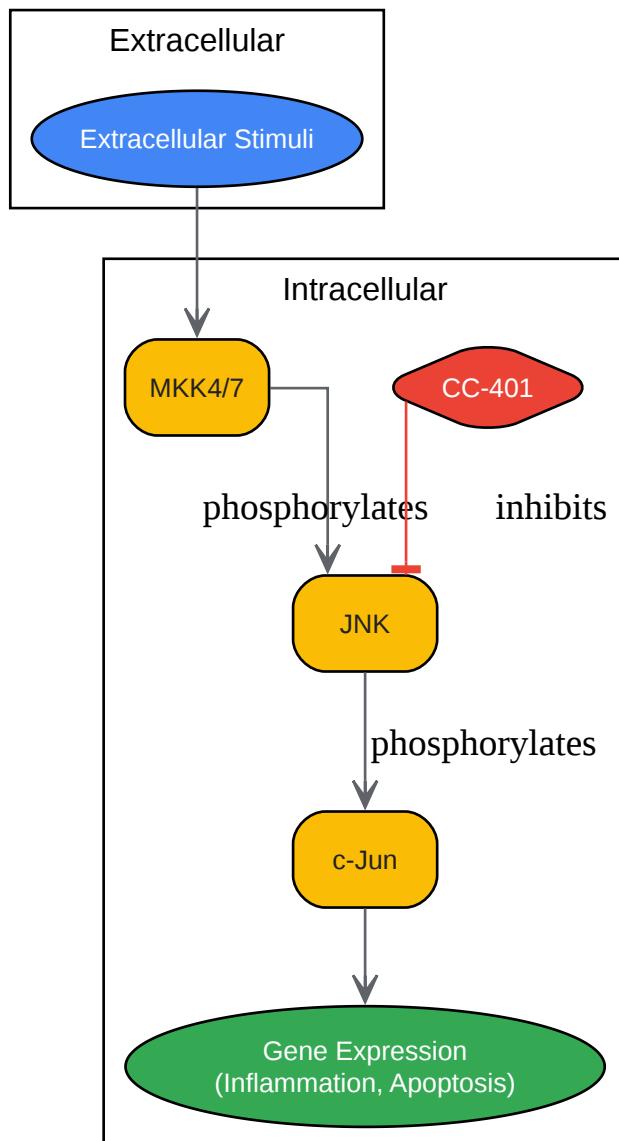
All materials contaminated with **CC-401 dihydrochloride**, including unused product, empty containers, and cleaning materials, must be treated as hazardous chemical waste.[[1](#)]

- Collect waste in clearly labeled, sealed containers.[[1](#)][[2](#)]
- Dispose of the waste in accordance with your institution's and local environmental regulations.[[1](#)][[5](#)]
- Contact your Environmental Health and Safety (EHS) department for specific disposal procedures.[[1](#)]

JNK Signaling Pathway Inhibition by CC-401

CC-401 dihydrochloride is a potent and selective inhibitor of c-Jun N-terminal kinase (JNK). The diagram below illustrates the simplified JNK signaling pathway and the point of inhibition

by CC-401. Extracellular stimuli, such as stress or cytokines, activate a kinase cascade that ultimately leads to the phosphorylation and activation of JNK. Activated JNK then phosphorylates transcription factors like c-Jun, leading to changes in gene expression involved in processes like inflammation, apoptosis, and cell proliferation. CC-401 competitively binds to the ATP-binding site of active JNK, preventing the phosphorylation of its downstream targets.



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Caption: Inhibition of the JNK signaling pathway by CC-401.

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